

Antimicrobial and antifungal applications of "2-Ethyl-5-methylphenol"

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Compound of Interest

Compound Name: *2-Ethyl-5-methylphenol*

Cat. No.: *B1664077*

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Application Notes and Protocols: 2-Ethyl-5-methylphenol

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Ethyl-5-methylphenol, a substituted phenolic compound, presents a promising scaffold for the development of novel antimicrobial and antifungal agents. Its structural similarity to well-documented antimicrobial phenols, such as thymol and carvacrol, suggests potential efficacy against a range of pathogenic microorganisms. Phenolic compounds are known to exert their antimicrobial effects through various mechanisms, primarily involving the disruption of microbial cell membranes and the inhibition of essential cellular functions. These notes provide an overview of the potential applications of **2-Ethyl-5-methylphenol** and detailed protocols for its evaluation.

Anticipated Antimicrobial and Antifungal Spectrum

While extensive studies on **2-Ethyl-5-methylphenol** are limited, based on the activity of structurally similar compounds, it is anticipated to exhibit activity against a variety of microorganisms. Phenolic compounds, in general, are effective against both Gram-positive and Gram-negative bacteria, as well as a range of fungi, including yeasts and molds. The lipophilic

nature of these compounds facilitates their interaction with and disruption of the microbial cell membrane.

Quantitative Antimicrobial and Antifungal Data

Direct quantitative data for **2-Ethyl-5-methylphenol** is not extensively available in the public domain. However, the following table summarizes typical efficacy data for the closely related and well-studied phenolic compounds, thymol and carvacrol, to provide a comparative reference for expected activity. It is crucial to experimentally determine the specific values for **2-Ethyl-5-methylphenol**.

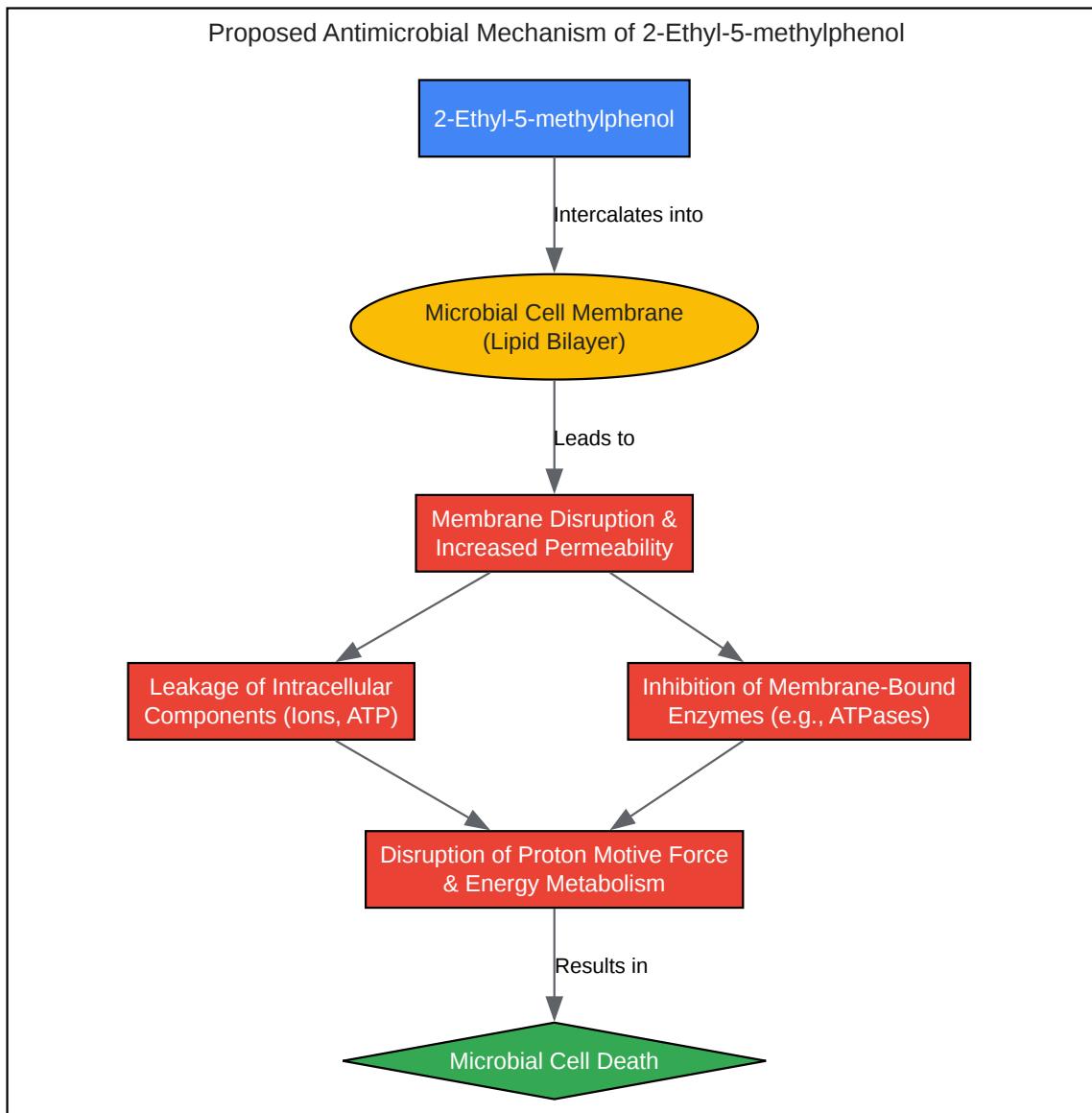
Table 1: Comparative Antimicrobial Efficacy of Structurally Similar Phenolic Compounds

Compound	Microorganism	MIC ($\mu\text{g/mL}$)	MBC ($\mu\text{g/mL}$)	MFC ($\mu\text{g/mL}$)	Reference
Thymol	Staphylococcus aureus	7 - 15	-	-	[1]
Bacillus cereus		7	-	-	[1]
Escherichia coli		7 - 30	-	-	[1] [2]
Salmonella Typhimurium		3	-	-	[1]
Candida albicans		49.37	-	-	[3]
Candida glabrata		51.25	-	-	[3]
Candida krusei		70	-	-	[3]
Carvacrol	Bacillus cereus	30	-	-	[1]
Escherichia coli		30	-	-	[1]
Salmonella Typhimurium		15	-	-	[1]
Staphylococcus aureus		15	-	-	[1]

Note: MIC (Minimum Inhibitory Concentration), MBC (Minimum Bactericidal Concentration), MFC (Minimum Fungicidal Concentration). These values are provided as a general guide and the actual values for **2-Ethyl-5-methylphenol** must be determined experimentally.

Proposed Mechanism of Action

The antimicrobial and antifungal activity of phenolic compounds like **2-Ethyl-5-methylphenol** is believed to be multifactorial. The primary mechanism involves the disruption of the microbial cell membrane's structural integrity and function.



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Caption: Proposed mechanism of antimicrobial action for **2-Ethyl-5-methylphenol**.

Experimental Protocols

The following are detailed protocols for determining the antimicrobial and antifungal efficacy of **2-Ethyl-5-methylphenol**.

Protocol 1: Determination of Minimum Inhibitory Concentration (MIC) using Broth Microdilution

This method determines the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism.[\[4\]](#)

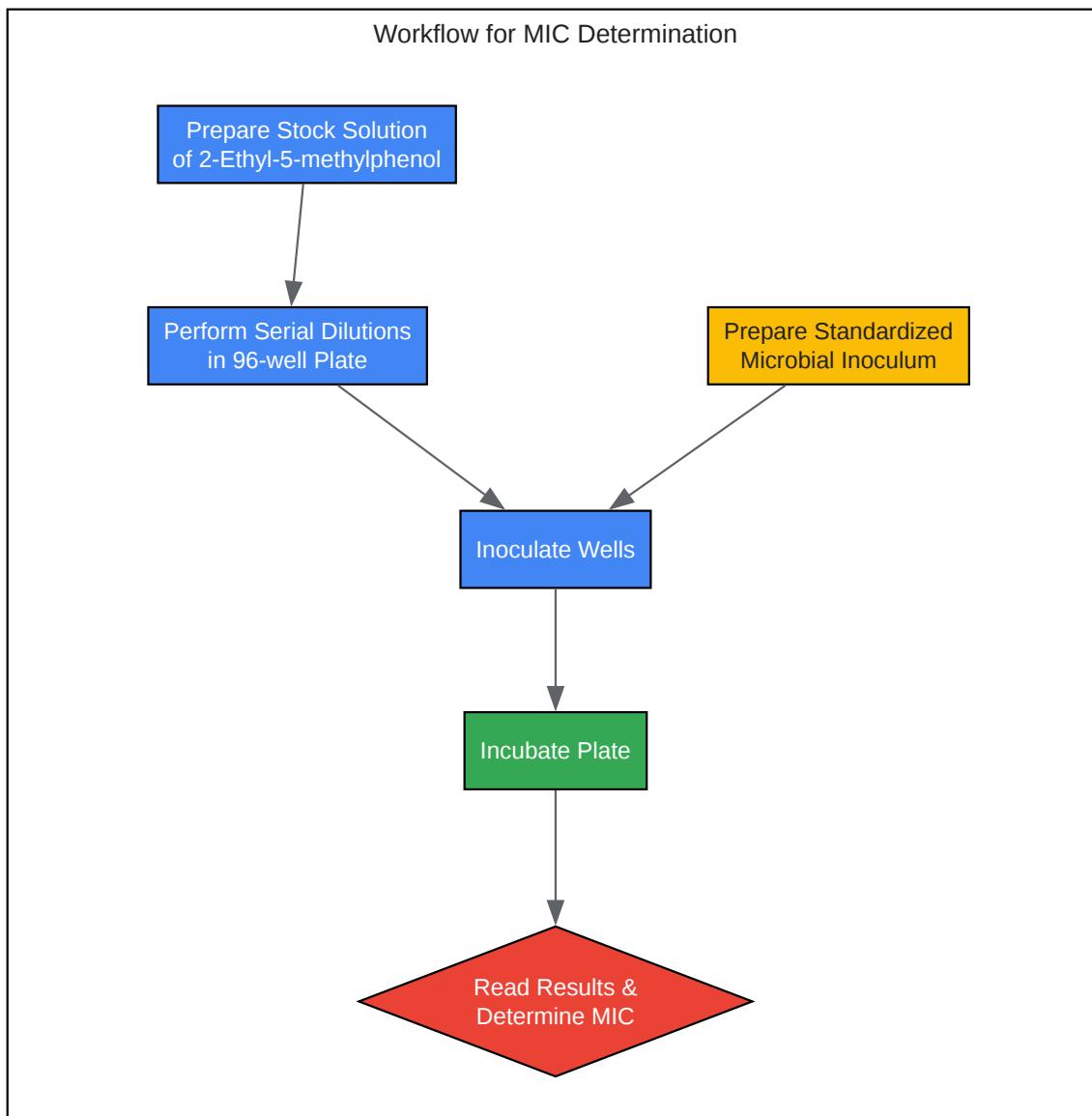
Materials:

- **2-Ethyl-5-methylphenol**
- Sterile 96-well microtiter plates
- Appropriate sterile broth medium (e.g., Mueller-Hinton Broth for bacteria, RPMI-1640 for fungi)
- Microbial culture in the logarithmic growth phase
- Sterile pipette and tips
- Spectrophotometer or microplate reader
- Incubator

Procedure:

- Preparation of Stock Solution: Prepare a stock solution of **2-Ethyl-5-methylphenol** in a suitable solvent (e.g., DMSO) at a high concentration (e.g., 10 mg/mL).
- Serial Dilutions: In a 96-well plate, perform serial two-fold dilutions of the **2-Ethyl-5-methylphenol** stock solution with the appropriate broth medium to achieve a range of desired concentrations.

- Inoculum Preparation: Adjust the turbidity of the microbial culture to match a 0.5 McFarland standard, which corresponds to approximately $1-2 \times 10^8$ CFU/mL for bacteria. Dilute this suspension in broth to achieve a final inoculum concentration of 5×10^5 CFU/mL in the test wells.
- Inoculation: Add the prepared microbial inoculum to each well containing the diluted compound.
- Controls: Include a positive control (broth with inoculum, no compound) and a negative control (broth only).
- Incubation: Incubate the plates at the optimal temperature and duration for the specific microorganism (e.g., 37°C for 18-24 hours for most bacteria; 35°C for 24-48 hours for yeast).
- MIC Determination: The MIC is the lowest concentration of **2-Ethyl-5-methylphenol** at which there is no visible growth (turbidity) as observed by the naked eye or measured using a microplate reader.[\[4\]](#)



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Caption: Experimental workflow for Minimum Inhibitory Concentration (MIC) assay.

Protocol 2: Determination of Minimum Bactericidal/Fungicidal Concentration (MBC/MFC)

This protocol determines the lowest concentration of an antimicrobial agent required to kill a microorganism.[\[5\]](#)

Materials:

- Results from the MIC assay
- Sterile agar plates (e.g., Mueller-Hinton Agar for bacteria, Sabouraud Dextrose Agar for fungi)
- Sterile pipette and tips
- Incubator

Procedure:

- Subculturing: Following the MIC determination, take a small aliquot (e.g., 10 μ L) from each well that showed no visible growth in the MIC assay.
- Plating: Spot-plate the aliquot onto a fresh, sterile agar plate.
- Incubation: Incubate the agar plates under the same conditions as the MIC assay.
- MBC/MFC Determination: The MBC or MFC is the lowest concentration of **2-Ethyl-5-methylphenol** that results in a significant reduction (commonly $\geq 99.9\%$) in the number of colonies compared to the initial inoculum.[\[5\]](#)

Drug Development Considerations

For drug development professionals, **2-Ethyl-5-methylphenol** represents a potential starting point for the development of new antimicrobial and antifungal therapies. Key considerations include:

- Structure-Activity Relationship (SAR) Studies: Modification of the ethyl and methyl groups, as well as the position of the hydroxyl group, can be explored to optimize potency and selectivity.

- Toxicity and Safety Profile: In vitro and in vivo toxicological studies are essential to assess the safety of **2-Ethyl-5-methylphenol** and its derivatives for potential therapeutic use.
- Formulation Development: Due to the lipophilic nature of phenolic compounds, formulation strategies may be required to enhance solubility and bioavailability for in vivo applications.
- Resistance Mechanisms: Investigating the potential for microbial resistance development to **2-Ethyl-5-methylphenol** is crucial for its long-term viability as a therapeutic agent.

Conclusion

2-Ethyl-5-methylphenol holds promise as an antimicrobial and antifungal agent. The protocols and information provided herein offer a framework for the systematic evaluation of its efficacy and mechanism of action. Further research is warranted to fully elucidate its therapeutic potential and to develop optimized derivatives for clinical applications.

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